

Technical Guide: Physical Properties of Undecylenyl Alcohol (CAS 112-43-6)

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Compound of Interest

Compound Name: **10-Undecen-1-ol**

Cat. No.: **B15588801**

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Introduction

Undecylenyl alcohol, also known as **10-undecen-1-ol**, is an organic compound with the chemical formula $C_{11}H_{22}O$. It is a fatty alcohol that finds applications in the fragrance industry for its pleasant, waxy, and floral aroma.^[1] In scientific research, its terminal double bond and hydroxyl group make it a versatile starting material for various chemical syntheses. This guide provides an in-depth overview of the core physical properties of undecylenyl alcohol, supported by tabulated data and standardized experimental methodologies.

Chemical Identity

Identifier	Value
Chemical Name	10-Undecen-1-ol
Synonyms	Undecylenyl alcohol, 10-Undecenol, Undec-10-en-1-ol
CAS Number	112-43-6
Molecular Formula	$C_{11}H_{22}O$
Molecular Weight	170.29 g/mol ^{[1][2]}
Chemical Structure	$H_2C=CH(CH_2)_9OH$

Physical Properties

The physical characteristics of undecylenyl alcohol are summarized in the tables below. These properties are crucial for its handling, application, and use in experimental settings.

General Physical Properties

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3]
Odor	Soapy, waxy, floral, rose aroma	[1]

Quantitative Physical Data

Property	Value	Conditions	Reference
Density	0.840 - 0.848 g/mL	at 20 °C	[1]
0.85 g/mL	at 25 °C	[2][4][5][6]	
Boiling Point	245 - 248 °C	at 760 mmHg	[3][4][5][7]
132 - 133 °C	at 15 mmHg	[2][3][4][5]	
82 °C	at 0.1 mmHg	[1]	
Melting Point	-3 °C	[2][4][5][7]	
2.0 - 3.0 °C	at 760 mmHg	[3]	
Refractive Index	1.446 - 1.453	at 20 °C	[1]
1.45	at 20 °C	[2][4][5]	
Flash Point	93.33 °C (200 °F)	TCC	[2][3][4][5]
110 °C (230 °F)	CC	[1]	
Vapor Pressure	0.004 mmHg	at 25 °C (estimated)	[3]
logP (o/w)	3.997 (estimated)	[3]	

Solubility Profile

Solvent	Solubility	Reference
Water	Insoluble (44 mg/L at 20 °C)	[1][3]
Alcohol	Soluble	[1][3]
Ether	Miscible	[2][4]
Chloroform	Sparingly Soluble	[2][4][5]
Methanol	Slightly Soluble	[2][4][5]

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of liquid chemicals like undecylenyl alcohol.

Determination of Density

A standard method for determining the density of liquids is ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[1] This method utilizes an oscillating U-tube principle.

- Apparatus: A digital density meter equipped with a thermostatically controlled oscillating U-tube.
- Procedure:
 - Calibrate the instrument with two reference standards of known density, such as dry air and distilled water.
 - Equilibrate the sample to the measurement temperature (e.g., 20 °C or 25 °C).
 - Introduce a small volume of the liquid sample into the U-tube, ensuring no air bubbles are present.
 - The instrument measures the oscillation period of the U-tube filled with the sample.

- The density is calculated from the oscillation period using the instrument's calibration constants.
- The measurement is repeated until a stable reading is obtained.

Determination of Boiling Point

The boiling point can be determined using a micro-boiling point method, suitable for small sample volumes.

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating block or oil bath, and a stirring mechanism.
- Procedure:
 - Place a small amount (a few milliliters) of undecylenyl alcohol into the test tube.
 - Invert the capillary tube (sealed end up) and place it inside the test tube containing the liquid.
 - Heat the apparatus slowly while stirring.
 - Observe the capillary tube. A slow stream of bubbles will emerge as the trapped air expands.
 - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

For boiling points at reduced pressures, the apparatus is connected to a vacuum system with a manometer to measure the pressure.

Determination of Melting Point

The OECD Guideline for the Testing of Chemicals, Section 1, No. 102: Melting Point/Melting Range provides several methods. For a substance like undecylenyl alcohol, which has a low melting point, a capillary method with a temperature-controlled bath or block is appropriate.

- Apparatus: A melting point apparatus with a heated block or bath, a thermometer, and capillary tubes.
- Procedure:
 - Introduce a small, dried sample of the solidified undecylenyl alcohol into a capillary tube.
 - Place the capillary tube in the melting point apparatus.
 - Heat the apparatus at a controlled rate.
 - Record the temperature at which the substance begins to melt and the temperature at which it becomes completely liquid. This range is the melting range.

Determination of Refractive Index

The refractive index is typically measured using a refractometer, such as an Abbe refractometer.

- Apparatus: An Abbe refractometer with a light source and a constant temperature water bath.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Place a few drops of undecylenyl alcohol onto the prism of the refractometer.
 - Circulate water from the constant temperature bath (e.g., 20 °C) through the refractometer to maintain a stable temperature.
 - Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
 - Read the refractive index directly from the instrument's scale.

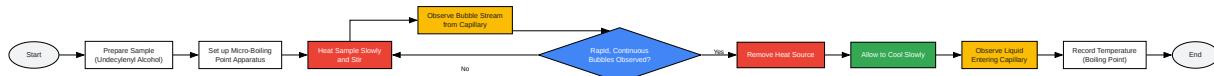
Determination of Flash Point

The ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester is a common method for determining the flash point of combustible liquids.[4][8]

- Apparatus: A Pensky-Martens closed-cup tester, which includes a brass test cup with a lid, a stirring device, and an ignition source.
- Procedure:
 - Fill the test cup with undecylenyl alcohol to the specified level.
 - Place the lid on the cup and begin heating and stirring at a prescribed rate.
 - At regular temperature intervals, apply the ignition source by dipping it into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash.

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point of a liquid sample.



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Caption: Workflow for Boiling Point Determination.

Conclusion

This technical guide has provided a comprehensive summary of the key physical properties of undecylenyl alcohol (CAS 112-43-6). The tabulated data offers a quick reference for researchers, while the detailed experimental protocols, based on internationally recognized standards, provide a foundation for the accurate and reproducible measurement of these properties. Understanding these fundamental characteristics is essential for the safe and effective use of undecylenyl alcohol in both industrial and research settings.

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